

Proper Disposal and Safety Protocols for ML340

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Compound of Interest

Compound Name: ML340

Cat. No.: B560464

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper management of **ML340**, a compound identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. Adherence to these guidelines is critical for laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the key quantitative data for **ML340** is presented below for easy reference.

Property	Value
Chemical Formula	C ₁₇ H ₂₀ N ₄ O
Molecular Weight	296.37 g/mol
CAS Number	1706108-92-0
Appearance	Powder
Storage	-20°C (powder) or -80°C (in solvent)

Hazard Identification and Precautionary Measures

ML340 is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]

- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[\[1\]](#)

To ensure safe handling, the following precautionary measures should be strictly followed:

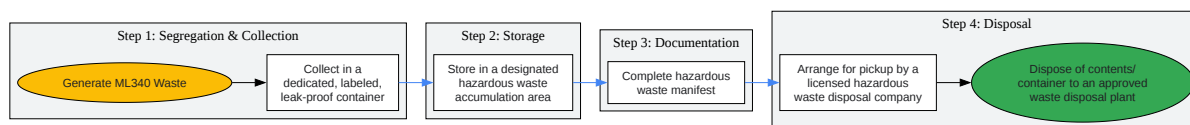
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols involving the use of **ML340** should be designed with its hazardous properties in mind. All work should be conducted in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection, must be worn.

Disposal Workflow

The proper disposal of **ML340** is crucial to prevent environmental contamination and ensure regulatory compliance. The following diagram outlines the step-by-step disposal procedure.



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Caption: **ML340** Disposal Workflow Diagram

In the event of a spill, it is important to collect the spillage while avoiding dust and aerosol formation. The collected material should then be disposed of as hazardous waste according to the facility's established procedures and local regulations. For detailed first aid measures, please refer to the product's Safety Data Sheet (SDS).^[1]

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References

- 1. ML340|1706108-92-0|MSDS [dcchemicals.com]
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